2-(5-Chloro-2-nitrophenoxy)ethanamine CAS number search

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*2-(5-Chloro-2-nitrophenoxy)-ethylamine*
CAS No.:	*1248814-38-1*
Cat. No.:	*B1468432*

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Technical Guide: 2-(5-Chloro-2-nitrophenoxy)ethanamine

Identity, Synthesis, and Application in Drug Discovery

Chemical Identity & Core Properties

2-(5-Chloro-2-nitrophenoxy)ethanamine is a functionalized aromatic ether characterized by a 2-aminoethoxy side chain attached to a chlorinated nitrobenzene scaffold. It serves as a critical "building block" in the synthesis of heterocycles (e.g., benzoxazines) and as a linker in targeted protein degradation (PROTAC) research.

Nomenclature & Registry

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Property	Detail
IUPAC Name	2-(5-Chloro-2-nitrophenoxy)ethan-1-amine
Common Synonyms	5-Chloro-2-nitrophenoxyethylamine; O-(2-Aminoethyl)-5-chloro-2-nitrophenol
CAS Number	Not Widely Listed (Custom Synthesis Target)*
Parent CAS	611-07-4 (5-Chloro-2-nitrophenol - Starting Material)
Molecular Formula	$C_8H_9ClN_2O_3$
Molecular Weight	216.62 g/mol
SMILES	NCCOc1cc(Cl)cc(c1)[O-]
InChIKey	Predicted:[1][2]XJLXINKUBYWXNQ-UHFFFAOYSA-N

*Note: The free amine is frequently generated in situ or handled as a salt (hydrochloride/trifluoroacetate) or protected intermediate (N-Boc) due to stability and handling convenience. The CAS 611-07-4 refers to the essential phenolic precursor.

Physicochemical Profile (Predicted)

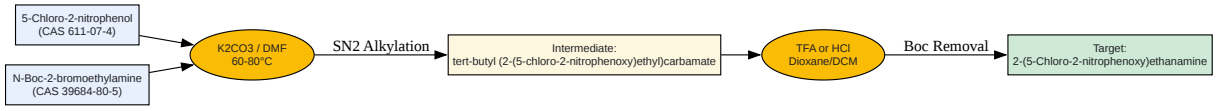
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Parameter	Value	Causality/Implication
LogP	~1.3 - 1.5	Moderate lipophilicity; suitable for cell-permeable scaffolds.
pKa (Amine)	~9.5	Typical primary aliphatic amine; exists as cation at physiological pH.
H-Bond Donors	2 (NH_2)	Key for binding interactions or further derivatization.
H-Bond Acceptors	4 (NO_2, O, N)	Nitro group provides strong electron-withdrawing character.
Appearance	Yellow Solid/Oil	Nitroarenes typically exhibit yellow coloration due to conjugation.

Synthesis & Manufacturing Protocol

The synthesis of 2-(5-Chloro-2-nitrophenoxy)ethanamine is a classic nucleophilic aromatic substitution or alkylation workflow. The most robust route utilizes 5-chloro-2-nitrophenol and N-Boc-bromoethylamine, followed by deprotection. This method prevents the polymerization of the free amine during the alkylation step.

Reaction Scheme (DOT Visualization)



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Caption: Step-wise synthesis from commercially available 5-chloro-2-nitrophenol via Boc-protected intermediate.

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Detailed Methodology

Step 1: O-Alkylation (Williamson Ether Synthesis)

- Charge: Dissolve 5-chloro-2-nitrophenol (1.0 eq) in anhydrous DMF (5-10 mL/g).
- Base Addition: Add Potassium Carbonate (

  , 2.0 eq) or Cesium Carbonate (

  , 1.5 eq). Stir for 15 min at RT to form the phenoxide.
- Alkylation: Add N-Boc-2-bromoethylamine (1.1 eq) dropwise.
- Reaction: Heat to 60–80°C for 4–12 hours. Monitor by TLC/LCMS (Disappearance of phenol).
- Workup: Dilute with water, extract with EtOAc. Wash organic layer with 1M NaOH (to remove unreacted phenol), water, and brine. Dry over

  and concentrate.
  - Checkpoint: The intermediate is a stable, yellow solid.

Step 2: Deprotection

- Dissolution: Dissolve the Boc-intermediate in DCM (5 mL/g).
- Acidolysis: Add TFA (20% v/v) or 4M HCl in Dioxane (5 eq). Stir at RT for 1–2 hours.
- Isolation: Concentrate in vacuo.
  - For Salt Form: The residue is the TFA or HCl salt, often used directly.
  - For Free Base: Redissolve in DCM, wash with saturated

    , dry, and concentrate.

Applications in Drug Discovery

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This compound is a versatile "orthogonally functionalized" scaffold. The nitro group and the primary amine allow for sequential modifications.

A. Benzoxazine Synthesis (Scaffold Construction)

The primary utility is as a precursor to 6-chlorobenzo[b][1,4]oxazin-3(4H)-one derivatives.

- Mechanism: The nitro group is reduced (Fe/AcOH or

  /Pd-C) to an aniline. The resulting diamine (aniline + side chain amine) can undergo intramolecular cyclization with carbonyl sources (e.g., CDIs, phosgene equivalents) or alpha-halo esters to form benzoxazines, which are privileged structures in bioactive compounds (e.g., anticoagulants, potassium channel openers).

B. PROTAC Linker Design

The 2-aminoethoxy moiety provides a flexible, hydrophilic tether.

- Usage: The amine conjugates to an E3 ligase ligand (e.g., Thalidomide derivative), while the chloro-nitro aromatic head can be further functionalized (via

  of the Chlorine or reduction of Nitro) to attach to a Warhead ligand.

C. Analytical Characterization (Expected Data)

- ^{1}H NMR (DMSO-d_6):
  - 8.0 (d, 1H, Ar-H ortho to

)
  - 7.2 (s, 1H, Ar-H ortho to Cl/Ether)
  - 7.0 (d, 1H, Ar-H meta to

)
  - 4.2 (t, 2H,

)

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- 3.1 (t, 2H,

)

- MS (ESI+): m/z 217.0 $[M+H]^+$.

Safety & Handling (E-E-A-T)

Hazard Classification:

- Acute Toxicity: Nitroaromatics are potentially toxic by inhalation and ingestion.
- Skin/Eye Irritation: The free amine is basic and corrosive; the phenol precursor is an irritant.
- Sensitization: Potential skin sensitizer.

Protocol:

- Handle in a fume hood.
- Wear nitrile gloves and safety glasses.
- Waste: Segregate as halogenated organic waste.

References

- PubChem.5-Chloro-2-nitrophenol (Compound Summary). National Library of Medicine. [Link]

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Sources

- 1. 5-Chloro-2-nitrodiphenylamine | C12H9ClN2O2 | CID 117635 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. CAS 55265-25-3: Ethanamine, 2-(2-chloroethoxy)-, hydrochlo… [cymitquimica.com]

- To cite this document: BenchChem. [2-(5-Chloro-2-nitrophenoxy)ethanamine CAS number search]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1468432/docs#2-5-chloro-2-nitrophenoxy-ethanamine-cas-number-search]

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